

3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride safety and hazards

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Compound of Interest

Compound Name: 3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride

Cat. No.: B1306192

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An In-Depth Technical Guide to the Safety and Hazards of **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the safety and hazards associated with **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** (CAS No: 51642-03-6). The information presented herein is synthesized from authoritative sources to ensure technical accuracy and promote safe laboratory practices. This document is intended for professionals in research and drug development who may handle this compound.

Section 1: Chemical and Physical Properties

A fundamental understanding of a compound's physical and chemical properties is the cornerstone of a robust safety assessment. These properties dictate its behavior under various laboratory conditions and inform appropriate handling and storage procedures.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ ClNO ₂ S	PubChem[1]
Molecular Weight	171.65 g/mol	PubChem[1]
Appearance	Solid	Fisher Scientific[2]
Melting Point	208 - 209 °C	Fisher Scientific[2]
Boiling Point	No data available	Fisher Scientific[2]
Flash Point	No data available	Fisher Scientific[2]
Solubility	No data available	
Density	1.314 g/cm ³	Chemsr[3]

Section 2: Hazard Identification and Classification

3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A clear understanding of these hazards is critical for risk mitigation.


GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

Source: PubChem, Echemi[1][4]

GHS Label Elements

- Pictogram:

 alt text

- Signal Word:Warning[2][4]

Section 3: Safe Handling and Storage Protocols

The inherent hazards of this compound necessitate stringent adherence to safe handling and storage protocols to minimize exposure risk to laboratory personnel.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with robust engineering controls and supplemented by appropriate PPE.

- Ventilation: Handle this compound in a well-ventilated area.[4] A chemical fume hood is recommended to control the generation of dust and aerosols.
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2] Nitrile or neoprene gloves are generally suitable, but it is advisable to consult the glove manufacturer's compatibility data.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][5]

General Handling Procedures

- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

Storage Conditions

Proper storage is crucial to maintain the integrity of the compound and prevent hazardous situations.

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Store locked up.[\[4\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[\[2\]](#)

Section 4: Emergency Procedures and First Aid

Prompt and correct response to an exposure incident can significantly mitigate harm. All laboratory personnel should be familiar with these procedures.

First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[4\]](#) If symptoms persist, seek medical attention.
- If on Skin: Wash with plenty of water.[\[4\]](#) If skin irritation occurs, get medical help.[\[4\]](#) Take off contaminated clothing and wash it before reuse.[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[4\]](#) Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#) If eye irritation persists, seek medical attention.
- If Swallowed: Rinse mouth.[\[4\]](#) Get medical help.[\[4\]](#) Do not induce vomiting.

Accidental Release Measures

In the event of a spill, the following steps should be taken to ensure the safety of personnel and the environment.

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.

- Clean-up: Sweep up the spilled solid material, taking care to avoid generating dust, and shovel it into a suitable container for disposal.[2]
- Decontaminate: Clean the spill area thoroughly.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Hazardous Combustion Products: In the event of a fire, toxic gases such as nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, and hydrogen chloride gas may be formed.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

Section 5: Toxicological Information

While comprehensive toxicological data for **3-Aminotetrahydrothiophene 1,1-dioxide hydrochloride** is not readily available in the public domain, the GHS classification provides a clear indication of its potential health effects. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The observed effects are irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.[1][4]

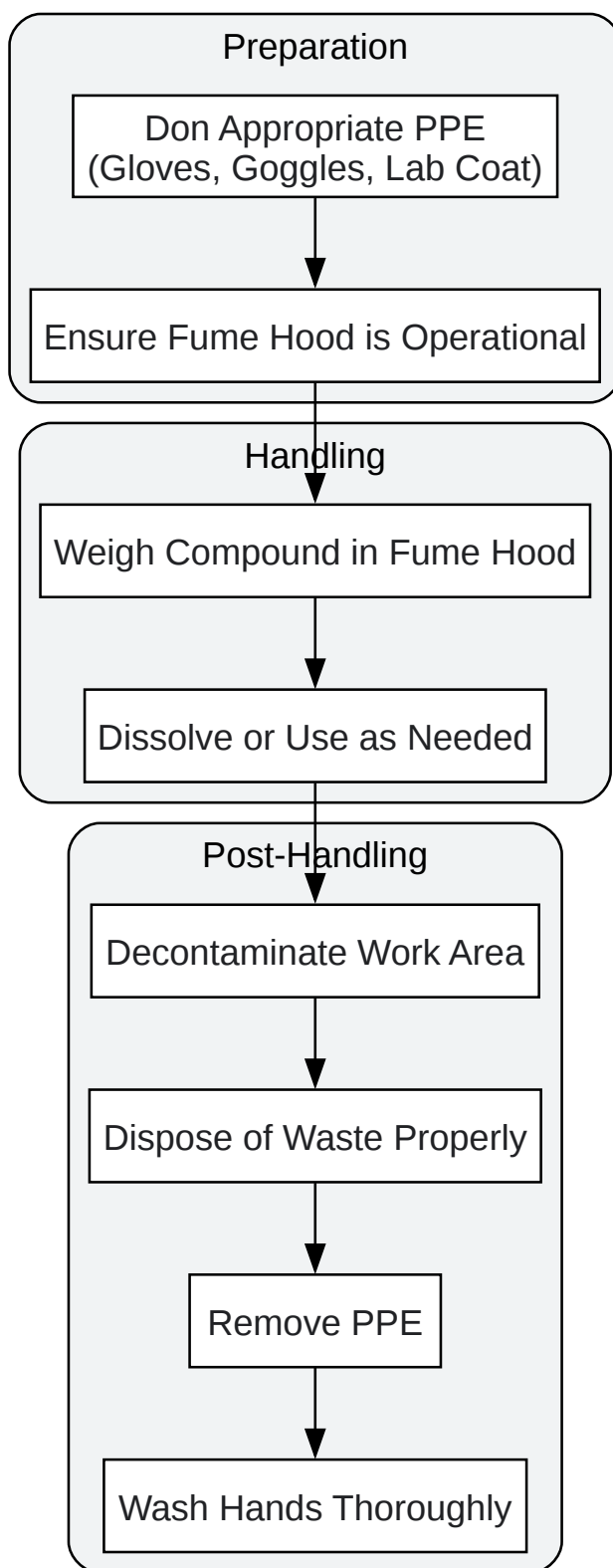
Section 6: Disposal Considerations

Disposal of this chemical and its containers must be conducted in accordance with all applicable local, state, and federal regulations. It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.

Section 7: Visualized Safety Workflows

To further clarify the safety protocols, the following diagrams illustrate the recommended workflows for handling and in case of an emergency.

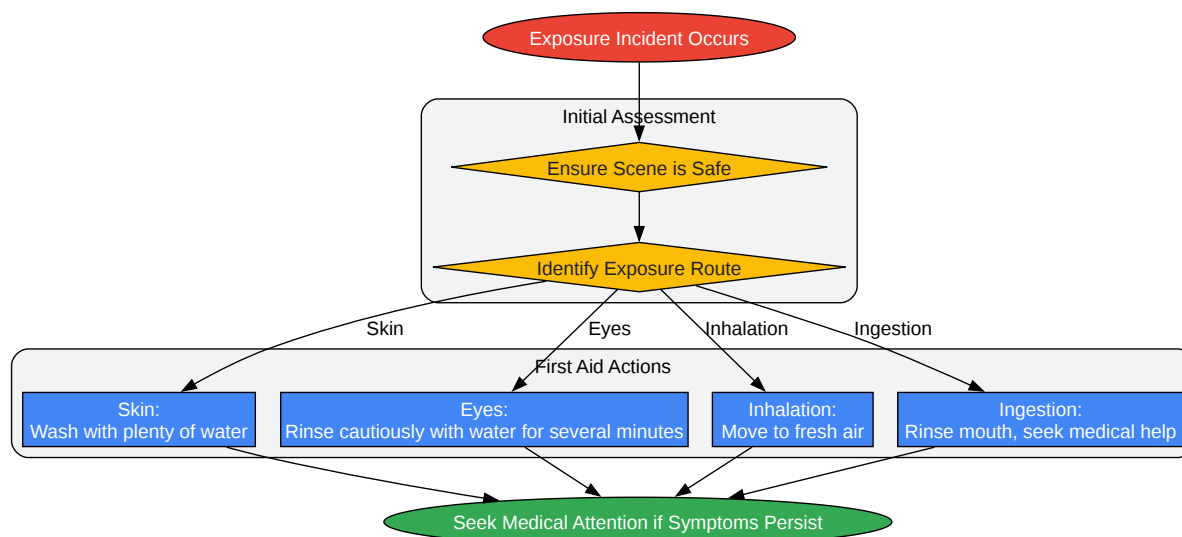
Standard Handling Workflow



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Caption: Standard Operating Procedure for Handling.

Emergency Response Flowchart



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Caption: Emergency Response for Accidental Exposure.

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